

(S)-(4-Methylmorpholin-3-yl)methanol: Proper Disposal & Safety Guide

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Compound of Interest

Compound Name: (S)-(4-Methylmorpholin-3-yl)methanol

CAS No.: 1620510-50-0

Cat. No.: B2799147

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Executive Summary & Immediate Action

- Chemical Class: Chiral Morpholine Derivative / Organic Base.
- Primary Hazard: CORROSIVE (Category 1B). Causes severe skin burns and eye damage.
- Disposal Classification: Hazardous Waste (RCRA D002 - Corrosive).
- Critical Segregation: Must be stored and disposed of separately from Oxidizers and Strong Acids.
- Physical State: Colorless to yellow liquid (Enantiomers share physical properties; data based on (R)-isomer).

Chemical Identification & Technical Specifications

Accurate identification is the first step in compliant disposal.

Parameter	Technical Detail
Chemical Name	(S)-(4-Methylmorpholin-3-yl)methanol
Common Synonyms	(S)-4-Methyl-3-(hydroxymethyl)morpholine; [(3S)-4-methylmorpholin-3-yl]methanol
CAS Number	1159598-86-3 (Racemic/General); 1620510-51-1 ((R)-isomer proxy); 2723654-64-4 (HCl Salt)
Molecular Formula	C ₆ H ₁₃ NO ₂
Molecular Weight	131.17 g/mol
Physical State	Liquid (Free Base) / Solid (HCl Salt)
Solubility	Miscible in water, alcohols, and DCM.[1][2][3][4] [5][6]
Acidity (pKa)	~7.5 - 8.0 (Estimated based on 4-methylmorpholine)



Expert Insight: While the CAS 1159598-86-3 is often used for the generic structure, specific enantiomers like the (S)-form are chemically identical in physical properties (BP, Flash Point) to the (R)-isomer. Treat the liquid free base as a Flammable Corrosive until flash point data is experimentally verified in your specific solvent system.

Hazard Assessment & Waste Classification

GHS Classification[4][6][7]

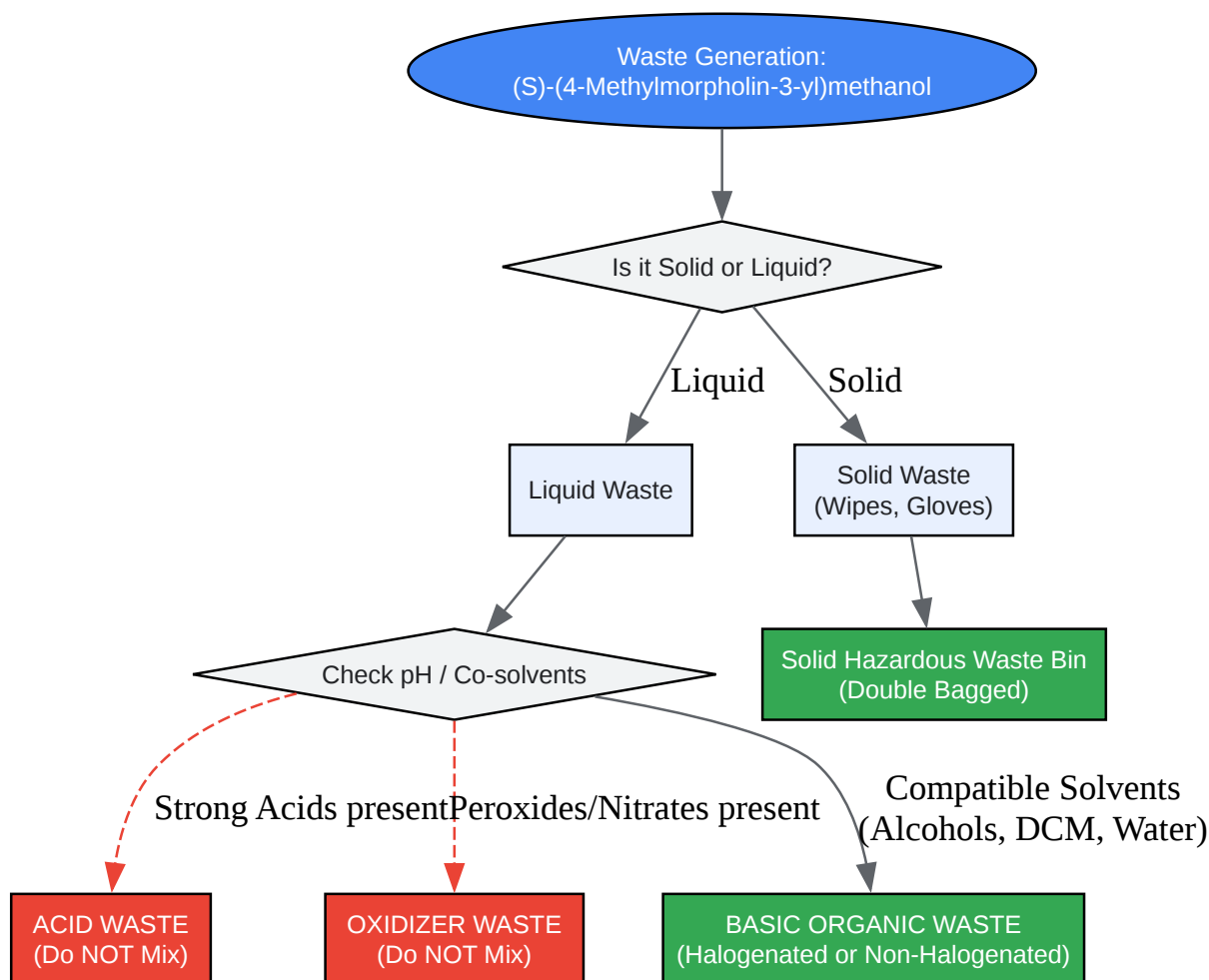
- Skin Corrosion/Irritation: Category 1B (H314)
- Serious Eye Damage: Category 1 (H318)[4]
- Acute Toxicity (Oral): Category 4 (H302) - Harmful if swallowed.[4]

Regulatory Waste Codes (US/EU)

Regulatory Body	Code	Classification	Rationale
US EPA (RCRA)	D002	Corrosive	pH > 12.5 or corrodes steel (if aqueous).
US EPA (RCRA)	D001	Ignitable	Conditional: Only if flash point < 60°C (140°F).
EU (EWC)	07 01 04*	Hazardous	Other organic solvents, washing liquids, and mother liquors.

Waste Segregation Protocol

Proper segregation prevents dangerous exothermic reactions in the waste stream.



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Figure 1: Segregation Decision Tree. Note the critical prohibition of mixing with acids or oxidizers.[8][9]

Disposal Procedures (Step-by-Step)

A. Liquid Waste (Mother Liquors & Solutions)

- Container Selection: Use High-Density Polyethylene (HDPE) or glass containers. Avoid aluminum or zinc-coated containers as morpholines can be corrosive to soft metals.
- Labeling: Mark container clearly with:
 - "HAZARDOUS WASTE"[10]

- Chemical Name: "**(S)-(4-Methylmorpholin-3-yl)methanol**"[\[11\]](#)
- Hazards: "Corrosive", "Toxic".[\[3\]](#)
- Consolidation:
 - Pour into the Basic Organic Waste stream.
 - Incompatibility Check: Ensure the waste container does not contain acidic waste (e.g., HCl, H₂SO₄) or strong oxidizers (e.g., Hydrogen Peroxide, Nitric Acid). Mixing will generate heat and toxic fumes (Nitrogen Oxides).
- Final Disposal: Transfer to a licensed chemical waste incinerator. High-temperature incineration is the required method to destroy the morpholine ring structure effectively.

B. Solid Waste (Contaminated PPE & Consumables)[\[12\]](#)

- Collection: Place contaminated gloves, paper towels, and weighing boats into a yellow hazardous waste bag (or equivalent site-specific color code).
- Sharps: If needles/syringes were used, dispose of them in a rigid, puncture-proof biohazard/chemical sharps container.
- Decontamination: If a solid spill residue is collected, double-bag the waste before placing it in the drum to prevent fume leakage.

C. Spill Management Protocol

Immediate Action: Evacuate the immediate area if the spill is large (>100 mL) or if vapors are strong.

- PPE Required:
 - Nitrile gloves (Double gloving recommended; 0.11 mm minimum thickness).
 - Chemical splash goggles.
 - Lab coat (Buttoned).

- If aerosolized:[13] NIOSH-approved respirator with Organic Vapor (OV) cartridges.
- Containment:
 - Surround the spill with inert absorbent pillows or vermiculite.
 - DO NOT use sawdust or paper towels as the primary absorbent (reaction with concentrated bases can be exothermic/flammable).
- Neutralization (Optional but Recommended for Safety):
 - If trained, apply a weak acid neutralizer (e.g., Citric Acid or dilute Acetic Acid) to the spill slowly to lower pH to neutral range (pH 6-8).
 - Warning: This will generate heat.
- Cleanup:
 - Scoop absorbed material into a hazardous waste pail.
 - Wipe the surface with water and detergent.
 - Test surface pH to ensure no corrosive residue remains.

Storage & Handling Before Disposal

- Atmosphere: Store under inert gas (Nitrogen or Argon) if possible; morpholines can absorb moisture and CO₂ from the air (hygroscopic).
- Temperature: Store at 2-8°C (Refrigerated) to minimize volatilization and degradation.
- Shelf Life: Check for yellowing (oxidation). Darkened material should be disposed of as waste rather than repurified if critical purity is required.

References

- PubChem. (2025).[3][4] Compound Summary: (4-Methylmorpholin-3-yl)methanol.[1][11][14] National Library of Medicine. [[Link](#)]

- ECHA. (2024). Registration Dossier: 4-methylmorpholine. European Chemicals Agency. [\[Link\]](#)
- US EPA. (2024). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261.[\[15\]](#) United States Environmental Protection Agency. [\[Link\]](#)

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